

Electrochemical Properties of Cobalt Hydrogen Phosphate: A Technical Guide

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Compound of Interest

Compound Name: Cobalt hydrogen phosphate

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Cobalt hydrogen phosphate (CoHPO_4) and its related compounds are emerging as highly promising materials in the fields of energy storage and catalysis due to their unique electrochemical properties. This technical guide provides a comprehensive overview of the synthesis, characterization, and performance of **cobalt hydrogen phosphate**-based materials in various electrochemical applications, including supercapacitors, the oxygen evolution reaction (OER), and the hydrogen evolution reaction (HER).

Supercapacitor Applications

Cobalt hydrogen phosphate has demonstrated significant potential as an electrode material for supercapacitors, devices known for their high power density and long cycle life. The layered structure of these materials facilitates ion intercalation and diffusion, which is crucial for efficient charge storage.^[1]

Flower-like amorphous **cobalt hydrogen phosphate** (ACHP) architectures, when grown on nickel foam, have exhibited a high specific capacitance of 411.2 F g^{-1} at a current density of 1 A g^{-1} .^[2] These materials also show excellent rate capability, retaining 82.0% of their capacitance at a higher current density of 10 A g^{-1} , and remarkable cycling stability with over 97.6% capacitance retention after 10,000 charge/discharge cycles.^[2] Similarly, ultrathin nanosheets of $\text{CoHPO}_4 \cdot 3\text{H}_2\text{O}$ have been reported to achieve a specific capacitance of 413 F g^{-1} .^[1]

The incorporation of other metals, such as nickel, to form bimetallic hydrogen phosphates like $\text{CoNi}(\text{HPO}_4)$, can further enhance electrochemical performance. These materials have shown a specific capacitance of 641 F g^{-1} at 0.5 A g^{-1} .^[3] An asymmetric supercapacitor fabricated using $\text{Co}_{0.75}\text{Ni}_{0.25}(\text{HPO}_4)$ as the positive electrode and activated carbon as the negative electrode delivered a high energy density of 64.88 Wh kg^{-1} at a power density of 800 W kg^{-1} .^[1]

Quantitative Data for Supercapacitor Performance

Material	Specific Capacitance (F g^{-1})	Current Density (A g^{-1})	Cycling Stability (% retention after cycles)	Energy Density (Wh kg^{-1})	Power Density (W kg^{-1})	Electrolyte	Reference
Amorphous Cobalt Hydrogen Phosphate (ACHP)	411.2	1	97.6% after 10,000	-	-	-	[2]
$\text{CoHPO}_4 \cdot 3\text{H}_2\text{O}$ ultrathin nanosheets	413	-	>100% after 3,000	-	-	-	[1]
$\text{Co}_{0.75}\text{Ni}_{0.25}(\text{HPO}_4)$	-	-	94.8% after 5,000	64.88	800	3 M KOH	[1]
$\text{NiCo}(\text{HPO}_4)$	641	0.5	-	-	-	2 M KOH	[3]
Cobalt Phosphate Nanorod Bundles	1512	5 mA cm^{-2}	93% after 2,000	-	-	-	[4]

Electrocatalytic Applications

Cobalt hydrogen phosphate-based materials are also effective electrocatalysts for water splitting, a key process for producing green hydrogen. Their catalytic activity is prominent in both the oxygen evolution reaction (OER) at the anode and the hydrogen evolution reaction (HER) at the cathode.

Oxygen Evolution Reaction (OER)

Hydrous cobalt phosphate thin films have demonstrated remarkable OER performance with a low overpotential of 292 mV at a current density of 10 mA cm⁻² and a Tafel slope of 98 mV dec⁻¹ in a 1.0 M KOH electrolyte.[5] Cobalt phosphate nanorod bundles have also shown enhanced OER activity, achieving an overpotential of 359 mV at 30 mA cm⁻² with a Tafel slope of 60 mV dec⁻¹. [4] The introduction of other metals, such as iron, can further tune the catalytic properties. Fe-doped cobalt phosphate has been shown to be an efficient bifunctional catalyst for both HER and OER.[6] Mechanistic studies suggest that in cobalt-phosphate catalysts, a phosphate species acts as a proton acceptor, facilitating the OER process.[7]

Hydrogen Evolution Reaction (HER)

Cobalt-iron-phosphate ((Co,Fe)PO₄) electrocatalysts have shown high activity and durability for HER in alkaline seawater, delivering a current density of 10 mA/cm² at an overpotential of 137 mV.[8] These catalysts also exhibit a low Tafel slope of -71 mV/dec, indicating favorable reaction kinetics.[8] The performance of cobalt-phosphorus (Co-P) coatings is dependent on the phosphorus content, with a Co-P coating containing 11 wt% P exhibiting an overpotential of 98.9 mV to achieve a current density of 10 mA cm⁻². [9]

Quantitative Data for Electrocatalytic Performance

Material	Application	Overpotential (mV) @ Current Density (mA cm ⁻²)	Tafel Slope (mV dec ⁻¹)	Electrolyte	Reference
Hydrous Cobalt Phosphate	OER	292 @ 10	98	1.0 M KOH	[5]
Cobalt Phosphate Nanorod Bundles	OER	359 @ 30	60	-	[4]
(Co,Fe)PO ₄	HER	137 @ 10	-71	1 M KOH + seawater	[8]
(Co,Fe) ₃ O ₄	HER	191 @ -10	-77	1 M KOH	[8]
(Co,Fe)OOH	HER	215 @ -10	-85	1 M KOH	[8]
Co-P (11 wt% P)	HER	98.9 @ 10	-	1 M KOH	[9]
Co-P (8 wt% P)	HER	107.6 @ 10	-	1 M KOH	[9]
Co-P (5 wt% P)	HER	165.9 @ 10	-	1 M KOH	[9]
Co-P (1.6 wt% P)	HER	218.2 @ 10	-	1 M KOH	[9]
Co-P (0.4 wt% P)	HER	253.9 @ 10	-	1 M KOH	[9]
Fe _{0.43} Co _{0.57} (PO ₄) ₂ /Cu	HER	108.1 @ 100	-	1.0 M KOH	[10]
Fe _{0.43} Co _{0.57} (PO ₄) ₂ /Cu	HER	128.8 @ 100	-	0.5 M H ₂ SO ₄	[10]

$\text{Fe}_{0.43}\text{Co}_{2.57}(\text{PO}_4)_2/\text{Cu}$	HER	291.5 @ 100	-	1.0 M PBS	[10]
$\text{Fe}_{0.43}\text{Co}_{2.57}(\text{PO}_4)_2/\text{Cu}$	OER	-	40.2	1.0 M KOH	[6]

Experimental Protocols

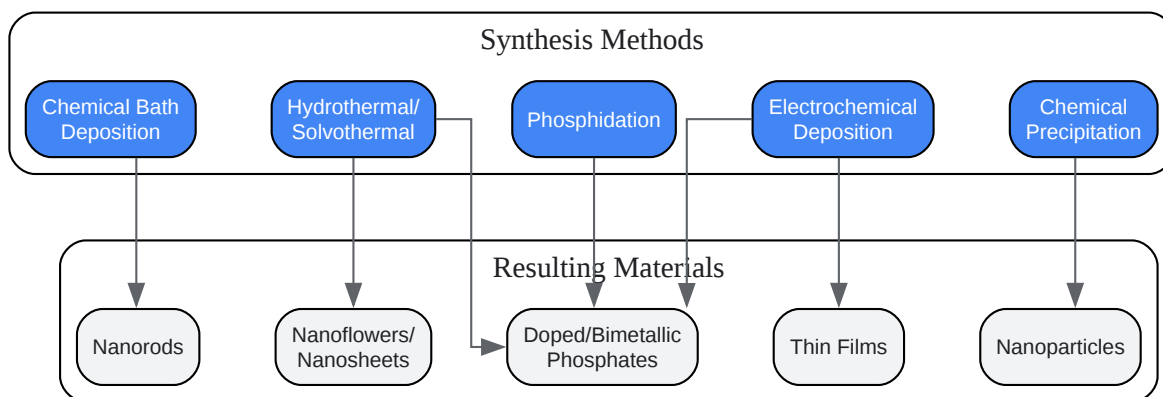
The synthesis and characterization of **cobalt hydrogen phosphate** materials involve various established and novel techniques.

Synthesis Methodologies

A variety of methods have been employed to synthesize **cobalt hydrogen phosphate** and its derivatives with controlled morphologies and properties.

- **Hydrothermal/Solvothermal Method:** This is a common technique for synthesizing crystalline **cobalt hydrogen phosphate** materials.[\[11\]](#) For instance, amorphous **cobalt hydrogen phosphate** nanoflowers were prepared via a low-temperature (50 °C) hydrothermal approach using sodium hexametaphosphate as the phosphorus source.[\[2\]](#) Ultrathin $\text{CoHPO}_4 \cdot 3\text{H}_2\text{O}$ nanosheets have also been synthesized using a one-pot hydrothermal method.[\[1\]](#) Nickel-**cobalt hydrogen phosphate** ($\text{NiCo}(\text{HPO}_4)$) has been synthesized using a one-step solvothermal method with water, ethanol, and glycerol as solvents.[\[3\]](#)
- **Chemical Bath Deposition:** This method has been used to synthesize 1D bimetallic hydrogen phosphate $[\text{Co}_{0.75}\text{Ni}_{0.25}(\text{HPO}_4)]$ nanorods directly onto a substrate.[\[1\]](#)
- **Electrochemical Deposition:** This technique allows for the creation of thin films of cobalt phosphate on conductive substrates with excellent control over thickness and morphology. [\[11\]](#) Amorphous cobalt phosphate (Co-Pi) films can be electrodeposited from phosphate-buffered solutions containing Co^{2+} ions.[\[11\]](#) A one-step electrodeposition approach from a Reline-based deep eutectic solvent has been used to fabricate Fe-doped cobalt-phosphate nanosheets.[\[6\]](#)[\[10\]](#)
- **Chemical Precipitation:** This versatile method is often used for synthesizing cobalt phosphate materials at room temperature, particularly as nanoparticles and microstructures.[\[11\]](#)

- Phosphidation: This technique involves the conversion of a precursor, such as cobalt-iron oxide, into cobalt-iron-phosphate through a chemical transformation reaction.[8]



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Overview of synthesis methods for **cobalt hydrogen phosphate** materials.

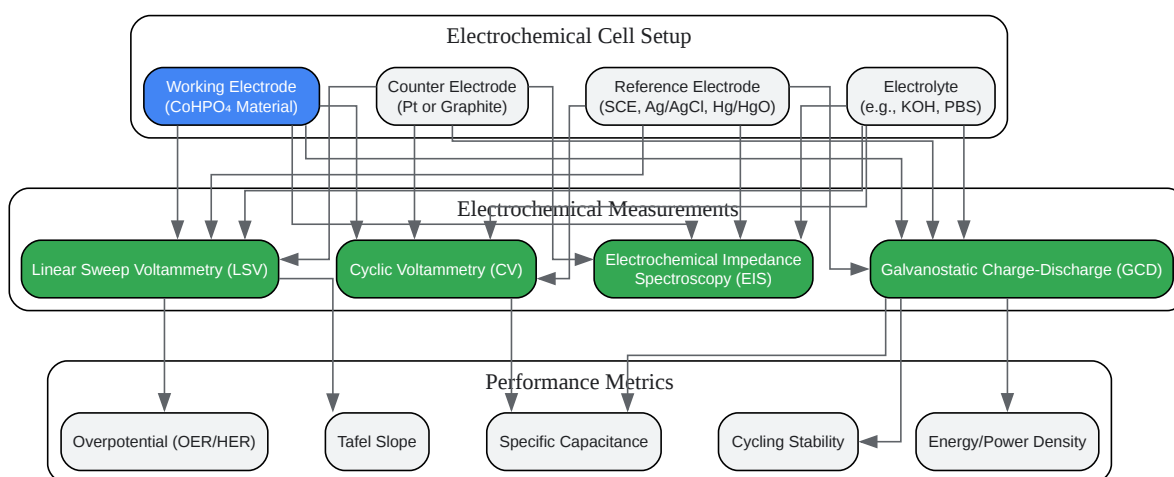
Electrochemical Characterization

The electrochemical properties of **cobalt hydrogen phosphate** materials are typically evaluated using a three-electrode system in an appropriate electrolyte.

- Working Electrode: The synthesized **cobalt hydrogen phosphate** material is coated onto a conductive substrate (e.g., nickel foam, copper foil, or glassy carbon).
- Counter Electrode: A platinum wire or graphite rod is commonly used as the counter electrode.
- Reference Electrode: A saturated calomel electrode (SCE), Ag/AgCl, or Hg/HgO electrode serves as the reference.
- Electrolyte: The choice of electrolyte depends on the application, with KOH being common for alkaline media and phosphate-buffered saline (PBS) for neutral conditions.

The following electrochemical measurements are routinely performed:

- Cyclic Voltammetry (CV): To determine the capacitive behavior and redox reactions.
- Galvanostatic Charge-Discharge (GCD): To calculate the specific capacitance, energy density, and power density.
- Electrochemical Impedance Spectroscopy (EIS): To investigate the charge transfer resistance and ion diffusion kinetics.
- Linear Sweep Voltammetry (LSV): To evaluate the electrocatalytic activity for OER and HER, from which overpotential and Tafel slopes are derived.



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Workflow for electrochemical characterization of CoHPO₄ materials.

Conclusion

Cobalt hydrogen phosphate and its composite materials have demonstrated exceptional performance in both energy storage and electrocatalysis. Their versatile synthesis methods

allow for the tailoring of their morphology and composition to optimize electrochemical properties. The high specific capacitance and excellent cycling stability make them prime candidates for next-generation supercapacitors. Furthermore, their catalytic efficiency in OER and HER is crucial for advancing water-splitting technologies for sustainable hydrogen production. Future research will likely focus on further enhancing their performance through nanostructuring, doping with other elements, and fabricating advanced composite materials.

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